

# In-Depth Technical Guide: Safety and Handling of D-xylulose-1-13C

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## Compound of Interest

Compound Name: D-xylulose-1-13C

Cat. No.: B584081

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Disclaimer: This document provides a comprehensive overview of the safety and handling guidelines for **D-xylulose-1-13C**. Specific safety data for this isotopically labeled compound is not readily available. The information presented herein is largely extrapolated from the safety data of the structurally similar compounds D-xylulose and, primarily, D-xylose. The introduction of a  $^{13}\text{C}$  isotope is not expected to significantly alter the chemical or toxicological properties of the molecule. However, it is imperative to handle this compound with the care and precautions required for all laboratory chemicals.

## Chemical and Physical Properties

The following tables summarize the known physical and chemical properties of **D-xylulose-1-13C** and its parent compounds, D-xylulose and D-xylose. This data is essential for understanding the compound's behavior and for making informed decisions regarding its handling and storage.

Property	D-xylulose-1-13C	D-xylulose	D-xylose	References
Molecular Formula	C <sub>4</sub> <sup>13</sup> CH <sub>10</sub> O <sub>5</sub>	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>	C <sub>5</sub> H <sub>10</sub> O <sub>5</sub>	[1][2][3]
Molecular Weight	151.12 g/mol	150.13 g/mol	150.13 g/mol	[1][2][3]
Appearance	Not specified (likely a white solid)	Syrup, pale yellow	White crystalline powder or needles	[4]
Melting Point	Not specified	Not specified	144 - 158 °C	[4][5][6]
Boiling Point	Not specified	469.1 ± 45.0 °C (Predicted)	Not available	[4]
Solubility	Not specified	Not specified	Soluble in water and hot ethanol	[4][6]
Density	Not specified	1.516 ± 0.06 g/cm <sup>3</sup> (Predicted)	1.525 g/cm <sup>3</sup>	[4][6]
pKa	Not specified	11.90 ± 0.20 (Predicted)	Not available	[4]

## Toxicological Data

The toxicological profile of **D-xylulose-1-13C** has not been thoroughly investigated. The data presented below is for D-xylose and should be considered as an indicator of the potential hazards of **D-xylulose-1-13C**.

Parameter	Value	Species	Route	References
LD50	23 g/kg	Mouse	Oral	[7]
LD50	> 2,200 mg/kg	Rat (male)	Oral	[5]
LD50	> 2,500 mg/kg	Rat (female)	Oral	[5]
LD50	11,300 mg/kg	Mouse	Intravenous	[5]
Subchronic Toxicity	No observed adverse effect level at 5% in diet for 13 weeks	Rat	Oral	[8]

Note: D-xylose is not classified as a hazardous substance according to GHS classifications and is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[7][9] However, as with any chemical, unnecessary exposure should be avoided.

## Safety and Handling Guidelines

Based on the available data for D-xylose, the following handling and safety precautions are recommended for **D-xylulose-1-13C**.

### Personal Protective Equipment (PPE)

Protection Type	Recommendation	References
Eye/Face Protection	Wear safety glasses with side shields or goggles.	[1][2][3][10]
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and a lab coat.	[1][2][3][10]
Respiratory Protection	Not required under normal use with adequate ventilation. If dust is generated, use a NIOSH-approved N95 or P1 particulate respirator.	[1][2][3]

## Storage and Handling

Condition	Recommendation	References
Storage Temperature	Store in a cool, dry place. Recommended storage at -20°C for solutions.	<a href="#">[1]</a>
Storage Conditions	Keep container tightly closed in a dry and well-ventilated place.	<a href="#">[1]</a> <a href="#">[9]</a>
Handling	Avoid dust formation. Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[10]</a>
Incompatible Materials	Strong oxidizing agents.	<a href="#">[10]</a>

## First Aid Measures

Exposure Route	First Aid Procedure	References
Inhalation	Move person to fresh air. If not breathing, give artificial respiration.	<a href="#">[1]</a> <a href="#">[9]</a>
Skin Contact	Wash off with soap and plenty of water.	<a href="#">[1]</a> <a href="#">[9]</a>
Eye Contact	Flush eyes with water as a precaution for at least 15 minutes.	<a href="#">[1]</a> <a href="#">[9]</a>
Ingestion	Rinse mouth with water. Never give anything by mouth to an unconscious person.	<a href="#">[1]</a> <a href="#">[9]</a>

## Fire-Fighting Measures

Aspect	Recommendation	References
Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.	[1][10]
Specific Hazards	May emit toxic fumes under fire conditions.	[4]
Protective Equipment	Wear self-contained breathing apparatus for firefighting if necessary.	[1][9]

## Accidental Release Measures

Action	Procedure	References
Personal Precautions	Avoid dust formation. Avoid breathing vapors, mist, or gas.	[1][9]
Environmental Precautions	Do not let product enter drains.	[1][9]
Containment and Cleanup	Sweep up and shovel. Keep in suitable, closed containers for disposal.	[1][9]

## Experimental Protocols

The following are generalized protocols for the handling of **D-xylulose-1-13C** in a research setting.

## Receiving and Storing the Compound

- Upon receipt, visually inspect the container for any damage.
- Verify that the product name and CAS number on the label match the order.
- Record the date of receipt and lot number in the laboratory inventory.

- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. For long-term storage of solutions, -20°C is recommended.<sup>[1]</sup>

## Weighing and Preparing Solutions

- Perform all weighing and solution preparation in a well-ventilated area or a chemical fume hood, especially if there is a risk of dust generation.
- Wear appropriate PPE, including a lab coat, gloves, and safety glasses.
- Use a clean, calibrated balance for weighing.
- To prepare a solution, slowly add the weighed solid to the solvent to avoid splashing.
- If necessary, use sonication or gentle heating to facilitate dissolution.
- Clearly label the container with the compound name, concentration, solvent, and date of preparation.

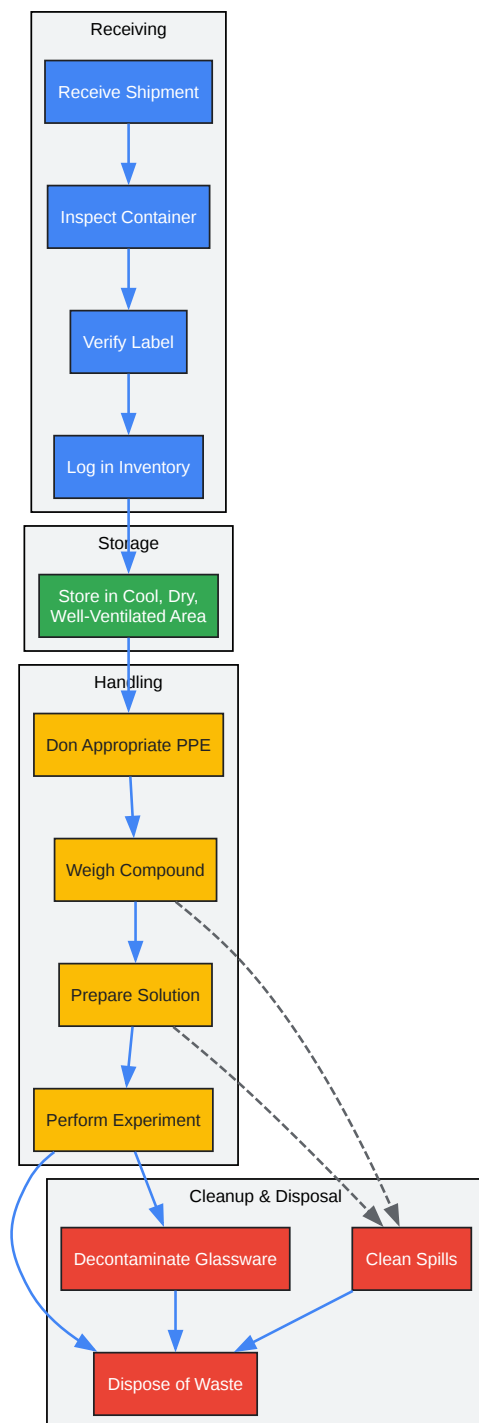
## Spill Cleanup

- Evacuate non-essential personnel from the spill area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, cover the spill with an inert absorbent material.
- Carefully sweep or vacuum the material and place it into a sealed container for disposal.
- Clean the spill area with a suitable solvent and then with soap and water.
- Dispose of the waste in accordance with local, state, and federal regulations.

## Visualizations

## Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **D-xylulose-1-13C** from receipt to disposal.



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Caption: Safe handling workflow for **D-xylulose-1-13C**.

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